

Personal protective equipment for handling Benzene, 1-butyl-4-methoxy-

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Compound of Interest

Compound Name: Benzene, 1-butyl-4-methoxy-

Cat. No.: B097505

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Essential Safety and Handling Guide for Benzene, 1-butyl-4-methoxy-

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Benzene, 1-butyl-4-methoxy-** (CAS No. 18272-84-9), tailored for researchers, scientists, and drug development professionals. The following procedural steps and personal protective equipment (PPE) recommendations are critical for ensuring laboratory safety.

Hazard Identification

Benzene, 1-butyl-4-methoxy- is classified with the following hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Benzene, 1-butyl-4-methoxy-**.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Full contact: Material: Nitrile rubber, Minimum layer thickness: 0.11 mm, Break through time: 480 min. Splash contact: Material: Nitrile rubber, Minimum layer thickness: 0.11 mm, Break through time: 480 min.
Body Protection	Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Inspect gloves for any signs of degradation or puncture.
- Dispensing: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.^[1] When transferring, use appropriate tools (e.g., pipette, spatula) to minimize the generation of aerosols.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.^[1]

Storage:

- Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place.
- Containers that are opened must be carefully resealed and kept upright to prevent leakage.

Emergency Procedures

- In case of skin contact: Immediately wash off with soap and plenty of water. Consult a physician.^[1]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.^[1]

Disposal Plan

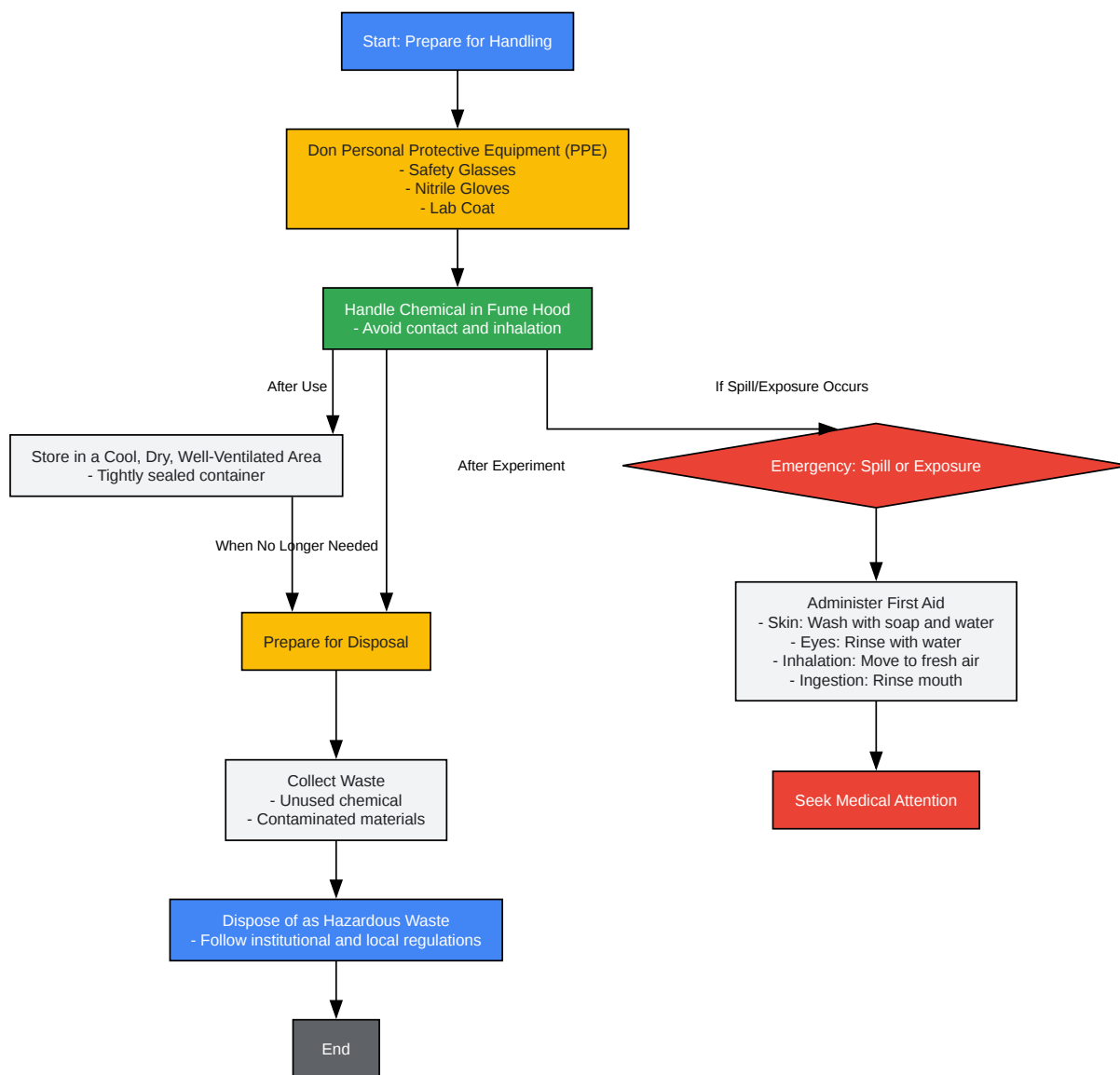
Waste Disposal:

- The generation of waste should be avoided or minimized wherever possible.
- Dispose of this material and its container to a licensed hazardous-waste disposal contractor.
- Disposal of this product, solutions, and any by-products should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.

Contaminated Packaging:

- Dispose of as unused product.

Workflow for Handling and Disposal of Benzene, 1-butyl-4-methoxy-



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Caption: Safe handling and disposal workflow for **Benzene, 1-butyl-4-methoxy-**.

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References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
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